

Introduction to 2-Hydroxynonanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxynonanoic acid

CAS No.: 70215-04-2

Cat. No.: B1233570

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2-Hydroxynonanoic acid, also known as 2-hydroxypelargonic acid, is a medium-chain alpha-hydroxy fatty acid.^[1] As a member of the hydroxy fatty acid family, it holds significant interest for researchers in biochemistry, metabolic studies, and drug discovery. Its structure, featuring a hydroxyl group on the alpha-carbon adjacent to the carboxylic acid, imparts unique chemical properties and biological relevance. This guide provides a comprehensive technical overview of **2-hydroxynonanoic acid**, from its fundamental chemical properties to its synthesis, analysis, and potential applications, designed for professionals in the scientific and pharmaceutical fields.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's properties are foundational to its application in research and development. **2-Hydroxynonanoic acid** is a nine-carbon fatty acid with a hydroxyl substituent at the second carbon position.^[1]

Identifier	Value	Source
CAS Number	70215-04-2	PubChem[1]
IUPAC Name	2-hydroxynonanoic acid	PubChem[1]
Molecular Formula	C9H18O3	PubChem[1]
Synonyms	2-hydroxy pelargonic acid, alpha-hydroxynonanoic acid	PubChem[1]

Physicochemical Data

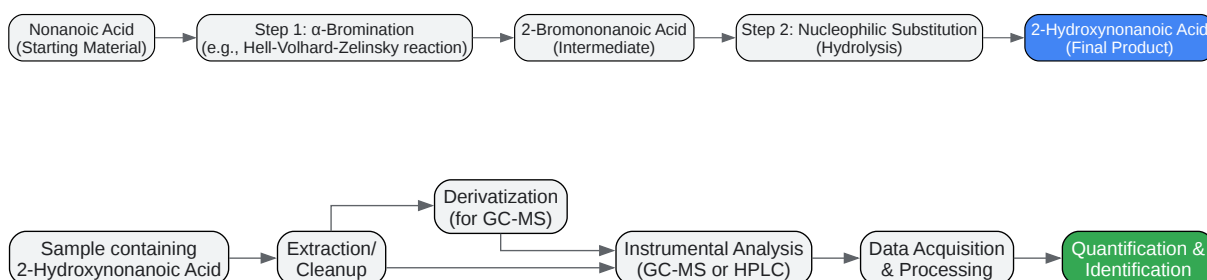
Property	Value	Source
Molecular Weight	174.24 g/mol	PubChem[1]
Physical State	Solid	Inferred from similar compounds[2]
Chirality	Exists as (R) and (S) enantiomers	PubChem[3]

Synthesis of 2-Hydroxynonanoic Acid: A Methodological Approach

The synthesis of alpha-hydroxy acids can be achieved through various organic chemistry routes. A common and effective method is the alpha-bromination of a carboxylic acid followed by nucleophilic substitution with a hydroxide source. This approach is favored for its reliability and the availability of starting materials.

Synthetic Workflow Overview

The following diagram outlines a typical two-step synthesis of **2-hydroxynonanoic acid** from nonanoic acid.



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Sources

- 1. 2-Hydroxynonanoic acid | C₉H₁₈O₃ | CID 5282897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [larodan.com](https://www.larodan.com) [[larodan.com](https://www.larodan.com)]
- 3. (R)-2-hydroxynonanoic acid | C₉H₁₈O₃ | CID 45266525 - PubChem [pubchem.ncbi.nlm.nih.gov]
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